

Head-to-head study of Corynoxidine and synthetic analogs

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Compound of Interest

Compound Name: Corynoxidine

Cat. No.: B162095

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Antiproliferative Activity Assay (MTT Assay)

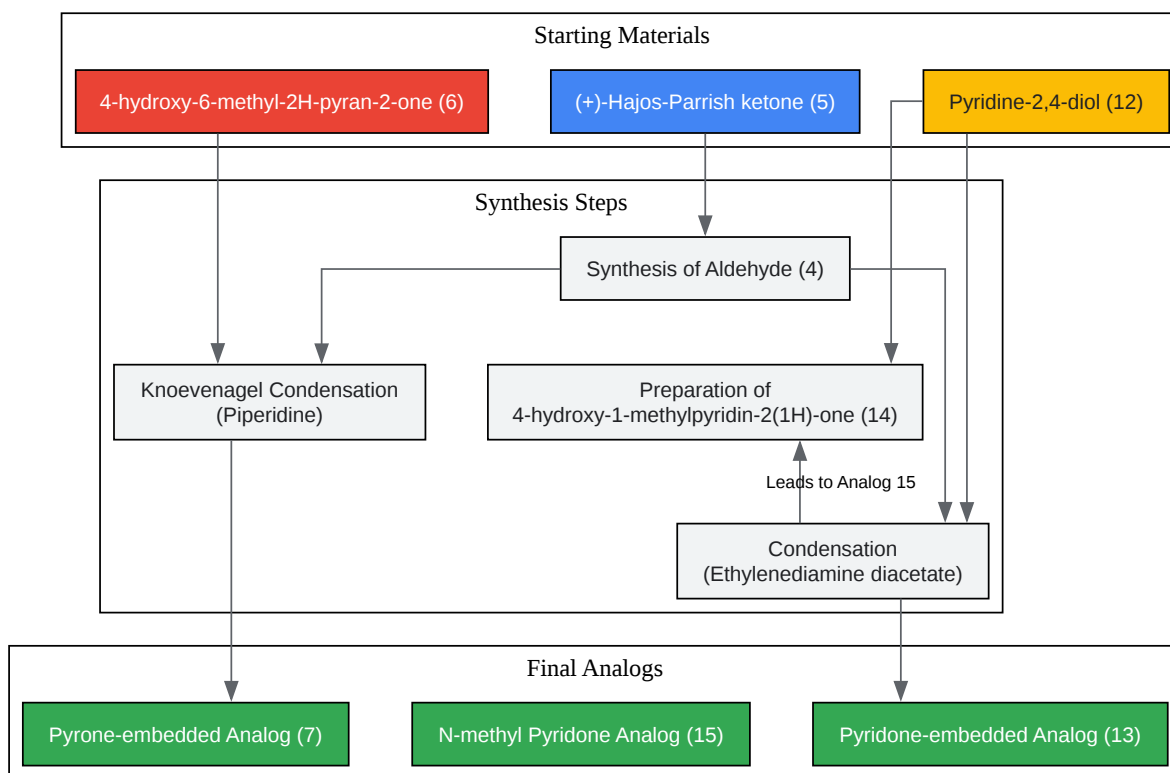
The antiproliferative activity of the compounds was determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Protocol:

- **Cell Seeding:** HUVECs and KB3-1 cells were seeded into 96-well plates at a density of 5×10^3 cells/well and allowed to adhere overnight.
- **Compound Treatment:** The cells were then treated with various concentrations of Cortistatin A and its synthetic analogs for a specified period (e.g., 72 hours).
- **MTT Addition:** After the incubation period, the culture medium was replaced with fresh medium containing MTT solution (final concentration 0.5 mg/mL) and incubated for another 4 hours at 37°C.
- **Formazan Solubilization:** The medium was removed, and the formed formazan crystals were dissolved in a solubilization solution (e.g., DMSO).
- **Absorbance Measurement:** The absorbance of the solubilized formazan was measured at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** The IC₅₀ values were calculated from the dose-response curves.

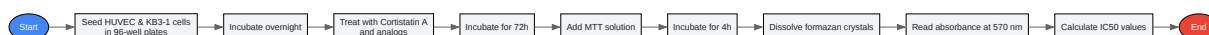
Visualizations

Experimental and Logical Workflows



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Caption: Synthetic workflow for pyrone- and pyridone-embedded Cortistatin A analogs.



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